

Application Notes and Protocols for In Vitro Cell Viability Assays with TNO155

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SHP389

Cat. No.: B15574588

[Get Quote](#)

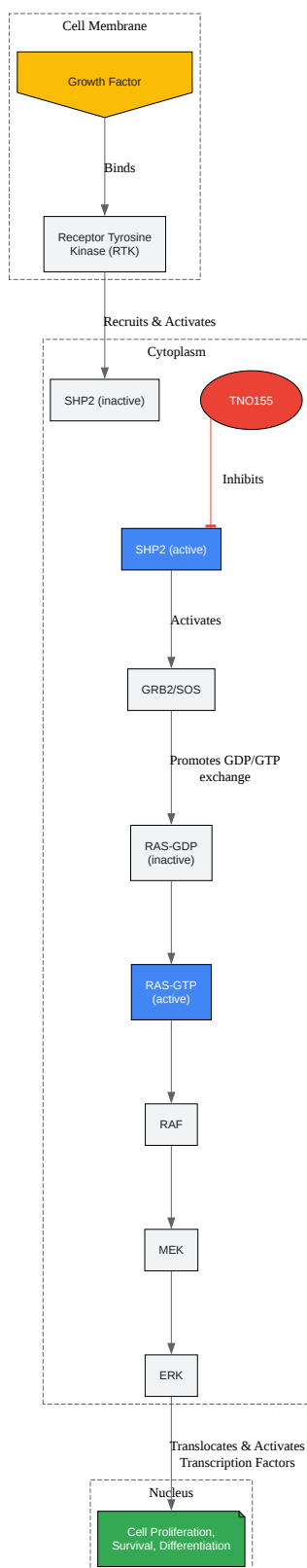
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for assessing the in vitro efficacy of TNO155, a potent and selective allosteric inhibitor of SHP2 (Src homology 2 domain-containing protein tyrosine phosphatase 2). TNO155 targets the RAS-MAPK signaling pathway, which is frequently dysregulated in various cancers. The following protocols for common cell viability assays—MTT, CCK-8, and CellTiter-Glo—are intended to guide researchers in determining the cytotoxic and cytostatic effects of TNO155 on cancer cell lines.

TNO155: Mechanism of Action

TNO155 is a non-receptor protein tyrosine phosphatase inhibitor that specifically targets SHP2. [1][2] SHP2 is a critical signaling node that relays signals from receptor tyrosine kinases (RTKs) to downstream pathways, most notably the RAS-MAPK pathway, which regulates cell proliferation, survival, and differentiation. [3][4] In many cancer types, aberrant activation of the RAS-MAPK pathway drives uncontrolled cell growth. [4] TNO155 binds to an allosteric site on SHP2, stabilizing it in an inactive conformation. [5][6] This prevents SHP2 from dephosphorylating its substrates, thereby inhibiting downstream signaling through the RAS-MAPK cascade and impeding tumor cell growth. [7]

Below is a diagram illustrating the targeted signaling pathway of TNO155.



[Click to download full resolution via product page](#)

TNO155 Signaling Pathway

Quantitative Data: In Vitro Efficacy of TNO155

The following table summarizes the half-maximal inhibitory concentration (IC50) values of TNO155 in various cancer cell lines as determined by in vitro cell viability assays.

Cell Line	Cancer Type	IC50 (μM)	Reference
NCI-H3255	Non-Small Cell Lung Cancer	<1.5	[3]
HCC827	Non-Small Cell Lung Cancer	<1.5	[3]
PC9	Non-Small Cell Lung Cancer	<1.5	[3]
OSCC Lines (range)	Oral Squamous Cell Carcinoma	0.39 - 211.1	[8]
ALK-mutant Neuroblastoma (average)	Neuroblastoma	Significantly lower than ALK-wildtype	[9]

Experimental Protocols for Cell Viability Assays

The following diagram provides a general workflow for conducting in vitro cell viability assays with TNO155.



[Click to download full resolution via product page](#)

In Vitro Cell Viability Assay Workflow

MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) Assay

This colorimetric assay measures cell viability based on the reduction of the yellow tetrazolium salt MTT to purple formazan crystals by mitochondrial dehydrogenases in living cells.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- TNO155 (dissolved in a suitable solvent, e.g., DMSO)
- 96-well flat-bottom plates
- MTT solution (5 mg/mL in PBS, sterile-filtered)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl or DMSO)
- Phosphate-buffered saline (PBS)
- Microplate reader

Protocol:

- Cell Seeding:
 - Trypsinize and count cells.
 - Seed cells in a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 μ L of complete culture medium.
 - Incubate the plate overnight at 37°C in a humidified 5% CO₂ atmosphere to allow for cell attachment.
- TNO155 Treatment:

- Prepare serial dilutions of TNO155 in complete culture medium.
- Remove the old medium from the wells and add 100 μ L of the TNO155 dilutions to the respective wells. Include vehicle control (medium with the same concentration of solvent used for TNO155) and untreated control wells.
- Incubate the plate for the desired treatment period (e.g., 72 hours) at 37°C and 5% CO₂.
- MTT Addition and Incubation:
 - After the treatment period, add 10 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate the plate for 2-4 hours at 37°C, allowing the formazan crystals to form.
- Formazan Solubilization:
 - Carefully remove the medium containing MTT from each well without disturbing the formazan crystals.
 - Add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
 - Gently pipette up and down to ensure complete dissolution.
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to subtract background absorbance.

CCK-8 (Cell Counting Kit-8) Assay

This colorimetric assay utilizes a highly water-soluble tetrazolium salt, WST-8, which is reduced by dehydrogenases in living cells to produce a yellow-colored formazan dye. The amount of formazan generated is directly proportional to the number of viable cells.

Materials:

- Cancer cell line of interest
- Complete cell culture medium

- TNO155 (dissolved in a suitable solvent)
- 96-well flat-bottom plates
- CCK-8 solution
- Microplate reader

Protocol:

- Cell Seeding:
 - Seed 100 μ L of cell suspension (e.g., 5,000 cells/well) in a 96-well plate.
 - Pre-incubate the plate for 24 hours in a humidified incubator (37°C, 5% CO₂).
- TNO155 Treatment:
 - Add 10 μ L of various concentrations of TNO155 to the plate.
 - Incubate the plate for an appropriate length of time (e.g., 24, 48, or 72 hours) in the incubator.
- CCK-8 Reaction:
 - Add 10 μ L of CCK-8 solution to each well of the plate.[\[10\]](#)
 - Incubate the plate for 1-4 hours in the incubator.[\[10\]](#)
- Data Acquisition:
 - Measure the absorbance at 450 nm using a microplate reader.[\[10\]](#)

CellTiter-Glo® Luminescent Cell Viability Assay

This homogeneous assay determines the number of viable cells in culture based on the quantitation of ATP, which is an indicator of metabolically active cells. The assay involves adding a single reagent directly to the cells, resulting in cell lysis and the generation of a luminescent signal proportional to the amount of ATP present.[\[3\]](#)

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- TNO155 (dissolved in a suitable solvent)
- Opaque-walled 96-well plates
- CellTiter-Glo® Reagent (reconstituted according to the manufacturer's instructions)
- Luminometer

Protocol:

- Assay Plate Setup:
 - Prepare opaque-walled multiwell plates with cells in culture medium (100 µL per well for 96-well plates).
 - Prepare control wells containing medium without cells for background luminescence measurement.
 - Add the TNO155 at various concentrations to the experimental wells and incubate according to the culture protocol.
- Reagent Addition and Incubation:
 - Equilibrate the plate and its contents to room temperature for approximately 30 minutes.
 - Add a volume of CellTiter-Glo® Reagent equal to the volume of cell culture medium present in each well (e.g., add 100 µL of reagent to 100 µL of medium).[\[11\]](#)
 - Mix the contents for 2 minutes on an orbital shaker to induce cell lysis.
 - Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
[\[11\]](#)

- Data Acquisition:
 - Record the luminescence using a luminometer.

Data Analysis and Interpretation

For all assays, cell viability is typically expressed as a percentage relative to the vehicle-treated control cells. The IC₅₀ value, which is the concentration of TNO155 that inhibits cell viability by 50%, can be calculated by plotting the percentage of cell viability against the log concentration of TNO155 and fitting the data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism).

Disclaimer: These protocols provide a general framework. Researchers should optimize experimental conditions, such as cell seeding density and incubation times, for their specific cell lines and experimental setup. Always refer to the manufacturer's instructions for specific reagents and kits.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [2. promega.com](https://www.promega.com) [promega.com]
- [3. CellTiter-Glo® Luminescent Cell Viability Assay Protocol](https://www.worldwide.promega.com) [worldwide.promega.com]
- [4. What are SHP2 inhibitors and how do they work?](https://www.synapse.patsnap.com) [synapse.patsnap.com]
- [5. ptglab.com](https://www.ptglab.com) [ptglab.com]
- [6. CellTiter-Glo® 3D Cell Viability Assay Protocol](https://www.promega.com) [promega.com]
- [7. Protocol for Cell Viability Assays: CCK-8 and MTT - Creative Biogene](https://www.creative-biogene.com) [creative-biogene.com]
- [8. TNO155 is a selective SHP2 inhibitor to target PTPN11-dependent oral squamous cell carcinoma - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]

- [9. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- [10. Cell Counting Kit-8 Protocol \(CKK-8\) | Hello Bio \[hellobio.com\]](#)
- [11. promega.com \[promega.com\]](https://www.promega.com)
- To cite this document: BenchChem. [Application Notes and Protocols for In Vitro Cell Viability Assays with TNO155]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15574588/docs#application-notes-and-protocols-for-in-vitro-cell-viability-assays-with-tno155\]](https://www.benchchem.com/product/b15574588/docs#application-notes-and-protocols-for-in-vitro-cell-viability-assays-with-tno155)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

